



## Application Notes and Protocols: Surface Modification of EPDM Using Plasma Treatment

Author: BenchChem Technical Support Team. Date: December 2025



Audience: Researchers, scientists, and drug development professionals.

### Introduction

Ethylene Propylene Diene Monomer (EPDM) rubber is a versatile elastomer known for its excellent resistance to heat, ozone, weathering, and chemicals. However, its inherently low surface energy and non-polar nature result in poor wettability and adhesion, posing significant challenges in applications requiring bonding, coating, or interaction with biological systems.[1]

Plasma treatment is a highly effective, clean, and versatile surface modification technique that alters the surface properties of materials without affecting their bulk characteristics.[2][3][4] By exposing EPDM to a controlled ionized gas (plasma), its surface can be functionalized to enhance hydrophilicity, increase surface energy, and improve adhesion and biocompatibility.[1] [5][6] This document provides detailed application notes and experimental protocols for the plasma surface modification of EPDM.

## **Principle of Plasma Treatment on EPDM**

Plasma, the fourth state of matter, consists of a mix of ions, electrons, free radicals, and neutral species.[2] When an EPDM surface is exposed to plasma, several processes occur at the molecular level:



- Surface Cleaning: Plasma effectively removes organic contaminants from the surface.
- Surface Etching/Abrasion: High-energy plasma particles bombard the surface, increasing microscopic roughness, which can enhance mechanical interlocking for adhesives.[2][3]
- Cross-linking: Plasma can create a denser, cross-linked surface layer, improving the material's stability.[4]
- Surface Functionalization: The primary mechanism for improving adhesion is the introduction of new, polar functional groups. Reactive gases like oxygen and nitrogen break C-H and C-C bonds on the EPDM backbone, creating reactive sites.[2] These sites then react with species in the plasma to form polar moieties such as hydroxyl (-OH), carbonyl (C=O), and carboxyl (-COOH) groups from oxygen plasma, or amine (-NH2) and imine (C=N) groups from nitrogen plasma.[1][5][7][8] These groups drastically increase the surface energy and wettability of the EPDM.[6]

### **Data Presentation: Effects of Plasma Treatment**

Plasma treatment parameters such as gas composition, power, pressure, and duration significantly influence the final surface properties of EPDM. The following tables summarize quantitative data from various studies.

Table 1: Summary of Plasma Treatment Effects on EPDM Surface Properties



Plasma Gas	Treatme nt Time (min)	RF Power (W)	Pressur e (Pa)	Water Contact Angle (°)	Surface Energy (mN/m)	Key Chemic al Change s (Observ ed via XPS)	Referen ce(s)
Untreat ed	-	-	-	~101- 109	~25-30	C-C, C- H bonds	[2][9] [10]
N2/Ar	10	50	20	Reduced by ~70%	Increase d	Incorpora tion of N and O groups (C-O, C=O)	[3]
N2/H2/Ar	2	Microwav e (1kW)	26-133	34°	133 (Adhesio n Work)	Incorpora tion of N and H groups	[10]
Oxygen (O2)	>4	-	-	Difficult to measure	Increase d to ~70	Incorpora tion of up to 20 at.% Oxygen (hydroxyl , carbonyl, carboxyl)	[5][11]
Argon (Ar)	>4	-	-	Reduced	Increase d to ~70	Primarily surface cleaning and etching; some	[5][11]



Plasma Gas	Treatme nt Time (min)	RF Power (W)	Pressur e (Pa)	Water Contact Angle (°)	Surface Energy (mN/m)	Key Chemic al Change s (Observ ed via XPS)	Referen ce(s)
						oxidation from residual air	
Nitrogen (N2)	>4	-	-	Reduced	Increase d to ~70	Incorpora tion of Nitrogen and Oxygen groups	[5][11]

| Ar/Styrene | - | APPJ | Atmospheric | 9.79° | Significantly Increased | Polystyrene film deposition |[9] |

Table 2: Improvement in Adhesion Strength Post-Plasma Treatment

Plasma Treatment	Adhesive/Liner	Adhesion Strength Improvement	Mechanism	Reference(s)
N2/Ar & N2/H2/Ar	Polyurethane Liner	~30%	Covalent bond formation, increased wettability	[1][3]

| N<sub>2</sub>/Ar & N<sub>2</sub>/H<sub>2</sub>/Ar | Epoxy Adhesive | ~110% | Increased surface polarity and chemical reactivity |[3] |






## **Experimental Workflows and Logical Relationships**

Visualizing the experimental process and the interplay of parameters is crucial for reproducible research.






Click to download full resolution via product page

Caption: General experimental workflow for plasma treatment and analysis of EPDM.





Click to download full resolution via product page

Caption: Relationship between plasma parameters and resulting EPDM properties.

# Detailed Experimental Protocols Protocol 1: Low-Pressure Plasma Treatment of EPDM

This protocol describes a general procedure for modifying EPDM surfaces using a low-pressure radio frequency (RF) plasma system.

#### 5.1 Materials and Equipment

- EPDM rubber samples, cut to size.
- Reagents: Acetone, Isopropanol (reagent grade).



- Equipment: Low-pressure plasma reactor (e.g., 13.56 MHz RF), rotary vacuum pump, mass flow controllers, pressure gauge.
- Process Gases: High-purity Oxygen (O<sub>2</sub>), Nitrogen (N<sub>2</sub>), Argon (Ar), or gas mixtures.

#### 5.2 Procedure

- Sample Preparation:
  - Thoroughly clean EPDM samples by sonicating in acetone for 10 minutes, followed by isopropanol for 10 minutes to remove surface contaminants and processing aids.
  - Dry the samples in a vacuum oven at 40°C for at least 1 hour or until completely dry.
  - Handle cleaned samples with clean, powder-free gloves or tweezers to avoid recontamination.
- Plasma Treatment:
  - Place the dried EPDM samples on the grounded electrode tray within the plasma chamber.
  - Seal the chamber and evacuate it to a base pressure of <10 Pa.</li>
  - Introduce the desired process gas (e.g., O<sub>2</sub>) into the chamber using a mass flow controller to achieve a working pressure between 20-50 Pa.[3]
  - Allow the gas to stabilize for 2-5 minutes.
  - Apply RF power (typically 50-200 W) to ignite the plasma.[3][7] A characteristic glow will be visible.
  - Treat the samples for the desired duration (e.g., 1-10 minutes).[3][7] Note that longer treatment times (>4 min) can sometimes lead to uneven surfaces.[5][11]
  - After treatment, turn off the RF power and stop the gas flow.
  - Vent the chamber to atmospheric pressure with an inert gas or clean air.



Remove the treated samples and store them in a clean, dry environment (e.g., a
desiccator) prior to analysis. Note: Plasma-induced surface changes can diminish over
time (hydrophobic recovery), so analysis should be performed promptly.

# Protocol 2: Surface Wettability Analysis (Contact Angle Goniometry)

This protocol measures the change in surface hydrophilicity.

#### 5.1 Materials and Equipment

- Plasma-treated and untreated EPDM samples.
- Contact angle goniometer with a high-resolution camera and analysis software.
- Microsyringe for dispensing precise droplets.
- Test Liquids: Deionized (DI) water (for hydrophilicity), Diiodomethane (for surface energy calculation).

#### 5.2 Procedure

- Place the EPDM sample on the goniometer stage.
- Using the microsyringe, carefully dispense a small droplet (e.g., 2-5  $\mu$ L) of DI water onto the sample surface.
- Immediately capture a high-resolution image of the droplet profile.
- Use the software to measure the static contact angle at the three-phase (solid-liquid-vapor) boundary.
- Repeat the measurement at least five times on different areas of the sample surface and calculate the average.
- (Optional) To calculate the total surface free energy and its polar and dispersive components, repeat steps 1-5 using a non-polar liquid like diiodomethane and apply a suitable model (e.g., Owens-Wendt-Rabel-Kaelble).



## Protocol 3: Surface Chemistry Analysis (X-ray Photoelectron Spectroscopy - XPS)

XPS is used to determine the elemental composition and chemical bonding states on the EPDM surface.

#### 5.1 Materials and Equipment

- Plasma-treated and untreated EPDM samples.
- XPS system with a monochromatic X-ray source (e.g., Al Kα).

#### 5.2 Procedure

- Mount the EPDM sample on the XPS sample holder.
- Introduce the sample into the ultra-high vacuum (UHV) analysis chamber.
- Acquire a survey scan (e.g., 0-1100 eV binding energy) to identify all elements present on the surface.
- Acquire high-resolution scans for the elements of interest, particularly Carbon (C1s), Oxygen (O1s), and Nitrogen (N1s).
- Process the data:
  - Reference the C1s peak for adventitious carbon to 284.8 eV to correct for any surface charging.
  - Calculate the atomic percentages of each element from the survey scan peak areas.
  - Deconvolute the high-resolution C1s spectrum to identify different chemical bonds. For example: C-C/C-H (~285.0 eV), C-O (hydroxyl/ether, ~286.5 eV), C=O (carbonyl, ~288.0 eV), and O-C=O (carboxyl, ~289.0 eV).[3][12]

# Protocol 4: Surface Topography Analysis (Atomic Force Microscopy - AFM)



AFM provides nanoscale imaging of the surface to assess changes in roughness.

#### 5.1 Materials and Equipment

- Plasma-treated and untreated EPDM samples.
- Atomic Force Microscope.

#### 5.2 Procedure

- Mount a small section of the EPDM sample onto an AFM stub using double-sided adhesive.
- Install an appropriate AFM probe (cantilever).
- Engage the probe with the sample surface in a suitable imaging mode (e.g., tapping mode is often preferred for soft polymers to minimize surface damage).
- Scan a representative area (e.g., 5 μm x 5 μm) of the surface.
- Process the acquired height data using AFM software to visualize the surface topography.
- Calculate the root-mean-square (RMS) roughness from the height data to quantify the change in surface roughness due to the plasma treatment.

### **Applications in Research and Development**

- Drug Delivery Devices: For devices made with EPDM components, plasma treatment can improve the adhesion of drug-eluting coatings or enhance the interaction with biological fluids.
- Medical Implants & Biocompatibility: Plasma functionalization can improve the biocompatibility of EPDM-based implants.[13] The introduction of oxygen-containing groups can promote the adhesion and proliferation of desired cells (e.g., endothelial cells), which is critical for the success of vascular grafts and other implants.[13][14]
- Microelectronics and Sealing: In applications where EPDM is used as a sealant or gasket, enhanced adhesion prevents leakage and improves the reliability of bonded assemblies.



 Aerospace: Plasma treatment is used to improve the adhesion of thermal protection coatings on EPDM components used in solid rocket motors.[2][3]

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

### References

- 1. mdpi.com [mdpi.com]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. Adhesion improvement by plasma treatment Fraunhofer IGB [igb.fraunhofer.de]
- 5. Surface modification of EPDM rubber by plasma treatment PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. The Role of Plasma Surface Treatment in Enhancing Adhesion [tri-star-technologies.com]
- 7. tandfonline.com [tandfonline.com]
- 8. redalyc.org [redalyc.org]
- 9. Surface Repairing of Damaged EPDM Insulation by Ar/Styrene Plasma Treatment | IEEE
   Conference Publication | IEEE Xplore [ieeexplore.ieee.org]
- 10. researchgate.net [researchgate.net]
- 11. pubs.acs.org [pubs.acs.org]
- 12. researchgate.net [researchgate.net]
- 13. Biocompatibility of Plasma-Treated Polymeric Implants PMC [pmc.ncbi.nlm.nih.gov]
- 14. Plasma-Treated Polymeric Biomaterials for Improved Surface and Cell Adhesion [arxiv.org]
- To cite this document: BenchChem. [Application Notes and Protocols: Surface Modification of EPDM Using Plasma Treatment]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3182867#surface-modification-of-epdm-usingplasma-treatment]



#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com